

Azide-PEG6-Tos handling safety precautions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Azide-PEG6-Tos

Cat. No.: S520180

Get Quote

Chemical Profile: Azide-PEG6-Tos

The table below summarizes the basic identifying information for **Azide-PEG6-Tos** [1] [2] [3].

Property	Description
CAS Number	906007-10-1 [1] [2] [3]
Molecular Formula	$C_{19}H_{31}N_3O_8S$ [1] [2] [3]
Molecular Weight	461.53 g/mol [1] [2] [3]
Appearance	Colorless to light yellow liquid [1] [3] [4]
Storage	-20°C [3] [4]

Known and Potential Hazards

Based on the available information, the primary hazards associated with this compound are as follows.

Hazards from a Related Compound

A safety data sheet for **Azido-PEG6-MS**, a compound with a similar structure, classifies it as [5]:

- **Harmful if swallowed** (Acute Toxicity, Oral, Category 4)
- **Very toxic to aquatic life with long-lasting effects** (Acute Aquatic Toxicity, Category 1, Chronic Aquatic Toxicity, Category 1)

While this is not for **Azide-PEG6-Tos** itself, it highlights potential hazards associated with the azide-PEG chemical family, particularly the **acute oral toxicity and severe environmental danger** [5].

General Handling Precautions from Suppliers

Multiple chemical suppliers advise the following general handling precautions for **Azide-PEG6-Tos**, though they do not provide a full hazard classification [1] [4] [6]:

- The compound contains an **azide group**, which can be unstable and potentially hazardous under certain conditions (e.g., heating or shock).
- The **tosyl group is a good leaving group**, making the compound reactive in nucleophilic substitution reactions [1] [6].

Recommended Safety Precautions

The following precautions are recommended based on the potential hazards.

Personal Protective Equipment (PPE)

For handling the related compound Azido-PEG6-MS, the recommended PPE includes [5]:

- **Eye protection:** Safety goggles with side-shields.
- **Hand protection:** Protective gloves.
- **Skin and body protection:** Impervious clothing.
- **Respiratory protection:** A suitable respirator, especially if adequate ventilation is not possible.

Safe Handling and Storage

- **Handling:** Avoid inhalation of vapors, mists, or dusts. Avoid contact with eyes and skin. Use only in areas with appropriate exhaust ventilation. Do not eat, drink, or smoke when using this product [5].

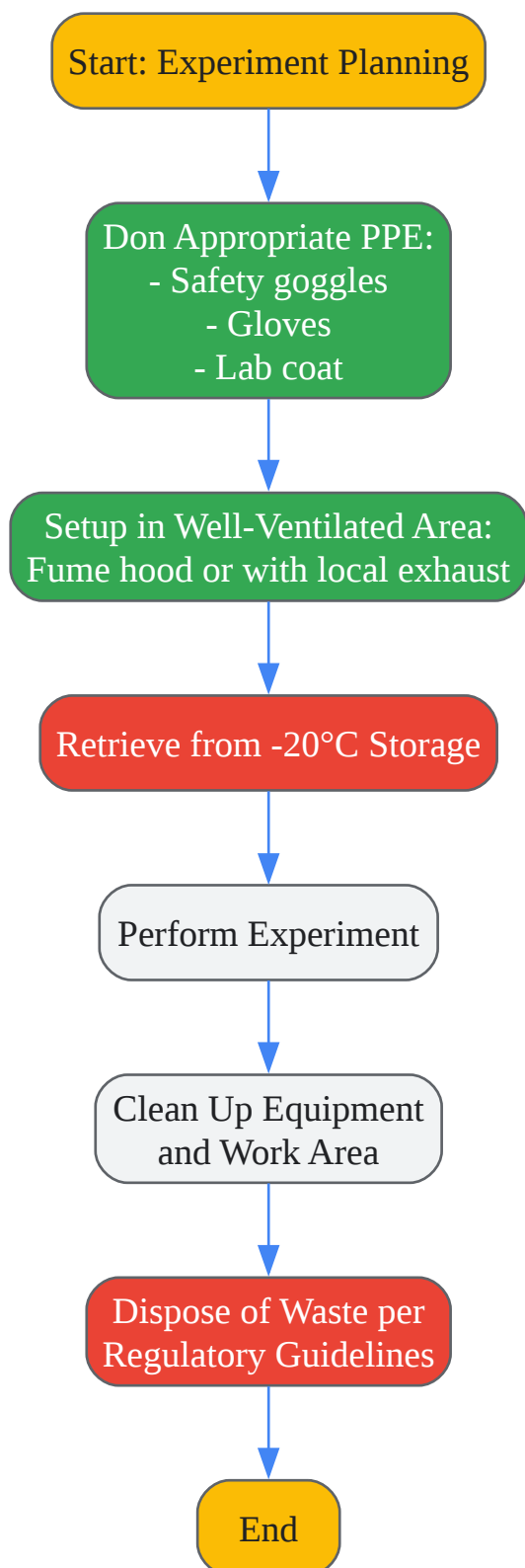
- **Storage:** Keep the container tightly sealed in a cool, well-ventilated area. Store at **-20°C** or lower if in solution. Keep away from direct sunlight and sources of ignition [5] [3] [4].
- **Incompatibilities:** Avoid contact with strong acids, strong alkalis, and strong oxidizing or reducing agents [5].

Environmental Controls

- Avoid release to the environment. Collect spillage safely and dispose of contents/container to an approved waste disposal plant [5].

Experimental Workflow for Safe Handling

The following diagram outlines a general workflow for safely handling **Azide-PEG6-Tos** in the laboratory, incorporating the precautions mentioned above.



[Click to download full resolution via product page](#)

First Aid Measures

For the related compound Azido-PEG6-MS, the following first aid measures are recommended [5]:

- **Eye contact:** Remove contact lenses. Flush eyes immediately with large amounts of water for several minutes. Call a physician.
- **Skin contact:** Rinse skin thoroughly with water. Remove contaminated clothing and shoes. Call a physician.
- **Inhalation:** Immediately move to fresh air. If breathing is difficult, give oxygen or seek medical attention.
- **Ingestion:** Wash out mouth with water. **Do NOT induce vomiting.** Call a physician or poison center immediately.

How to Obtain Complete Safety Information

The most critical piece of information—a full, specific Safety Data Sheet (SDS) for **Azide-PEG6-Tos**—is missing from the search results. To ensure complete safety, I strongly advise you to:

- **Contact the Manufacturer Directly:** Reach out to the chemical supplier (e.g., MedChemExpress, AxisPharm, Tidechem) from which you purchased or intend to purchase the compound and request the official Safety Data Sheet [2] [3] [4].
- **Consult Your Institution's Safety Officer:** Your organization's Environmental Health and Safety (EHS) department can provide crucial guidance and may have additional resources or internal protocols.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Azide-PEG6-Tos | 906007-10-1 [chemicalbook.com]
2. Azide-PEG6-Tos, CAS 906007-10-1 [axispharm.com]
3. Azide-PEG6-Tos-Tide Chem Biotechnology Technology Co., Ltd [tide-chem.com]

4. Azide-PEG6-Tos | PROTAC Linkers [medchemexpress.com]

5. Azido-PEG6-MS[352439-38-4]MSDS [dcchemicals.com]

6. Azide-PEG6-Tos | 906007-10-1 [amp.chemicalbook.com]

To cite this document: Smolecule. [Azide-PEG6-Tos handling safety precautions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b520180#azide-peg6-tos-handling-safety-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com